

removal of calcium chloride impurity from calcium chlorate synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium chlorate dihydrate

Cat. No.: B159063

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Technical Support Center: Calcium Chlorate Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the removal of calcium chloride impurities during calcium chlorate synthesis.

Frequently Asked Questions (FAQs)

Q1: What is the most common method for removing calcium chloride impurity from a calcium chlorate solution?

A1: The most common and effective method is fractional crystallization. This technique leverages the differences in solubility between calcium chlorate and calcium chloride in water at various temperatures to selectively crystallize one compound while leaving the other in solution.^{[1][2][3]}

Q2: How does the presence of calcium chloride affect the crystallization of calcium chlorate?

A2: The presence of calcium chloride can significantly influence the crystallization process. The relative molar ratio of calcium chloride to calcium chlorate in the solution determines which salt will crystallize first upon concentration and cooling.^{[1][2]} For instance, in solutions with a high ratio of chloride to chlorate, calcium chloride may crystallize first.^[1]

Q3: At what temperature should I crystallize calcium chlorate to minimize calcium chloride contamination?

A3: To obtain purified calcium chlorate, crystallization of **calcium chlorate dihydrate** ($\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$) should be carried out at temperatures below 60-67°C.^{[1][2][3]} Recrystallization at temperatures above this range can yield the anhydrous form, which may be advantageous for drying.^[3]

Q4: What is the expected purity of calcium chlorate after a single crystallization step?

A4: The initial crude crystals of calcium chlorate, after separation from the mother liquor, may still contain about 4 to 6 percent of calcium chloride as an impurity.^{[2][3]} Further recrystallization is often necessary to achieve higher purity.

Q5: Can I use a chemical method to remove calcium chloride?

A5: While fractional crystallization is the primary physical method, chemical conversion can also be employed. For instance, adding a solution of an alkali carbonate, like sodium carbonate, will precipitate calcium carbonate, leaving the more soluble alkali chlorate in the solution.^[4] However, this changes the desired final product from calcium chlorate to an alkali chlorate.

Troubleshooting Guide

Problem	Possible Cause	Solution
Low yield of calcium chlorate crystals.	The solution was not sufficiently concentrated before cooling.	Evaporate more water from the solution to increase the concentration of calcium chlorate before initiating crystallization. [1]
The cooling process was too rapid.	Employ a slower cooling rate to allow for the formation of larger, purer crystals.	
Crystals are heavily contaminated with calcium chloride.	The initial molar ratio of calcium chloride to calcium chlorate was too high.	If the chloride to chlorate ratio is high, consider concentrating the solution to first crystallize out a portion of the calcium chloride before proceeding to crystallize the calcium chlorate. [1]
Inefficient separation of mother liquor from the crystals.	Ensure thorough filtration and washing of the crystals with a minimal amount of cold, saturated calcium chlorate solution to remove adhering mother liquor rich in calcium chloride.	
Difficulty in filtering the crystal slurry.	The crystal slurry is too thick.	The cooling process can be conducted in stages. Cool the solution to an intermediate temperature below 60°C, separate the initial crop of crystals, and then cool the mother liquor further to obtain a second crop. [2]
The final product is not drying properly and appears fused.	The crude calcium chlorate dihydrate crystals were dried directly at a high temperature.	The crude, moist crystals cannot be dried directly by ordinary means without

causing fusion.[3] Purify the crystals by recrystallization first. Recrystallizing above 60-67°C to form the anhydrous salt can facilitate easier drying.
[3]

Quantitative Data Summary

The following table summarizes key solubility and concentration data relevant to the separation process.

Parameter	Value	Significance	Reference
Solubility of Calcium Chlorate in Water	209 g / 100 ml at 20°C	High solubility allows for the preparation of concentrated solutions for crystallization.	[5]
Transition Temperature (Dihydrate to Anhydrous)	~60 - 67°C	Crystallization below this temperature yields $\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$, while above this range, the anhydrous form is obtained.[3]	[1][3]
Initial CaCl_2 Impurity in Crude Crystals	4 - 6%	This is the typical level of contamination after the initial crystallization from the synthesis solution.[2] [3]	[2][3]

Experimental Protocol: Purification of Calcium Chlorate by Recrystallization

This protocol describes the purification of crude calcium chlorate containing calcium chloride impurity.

Objective: To reduce the calcium chloride content in a crude calcium chlorate sample.

Materials:

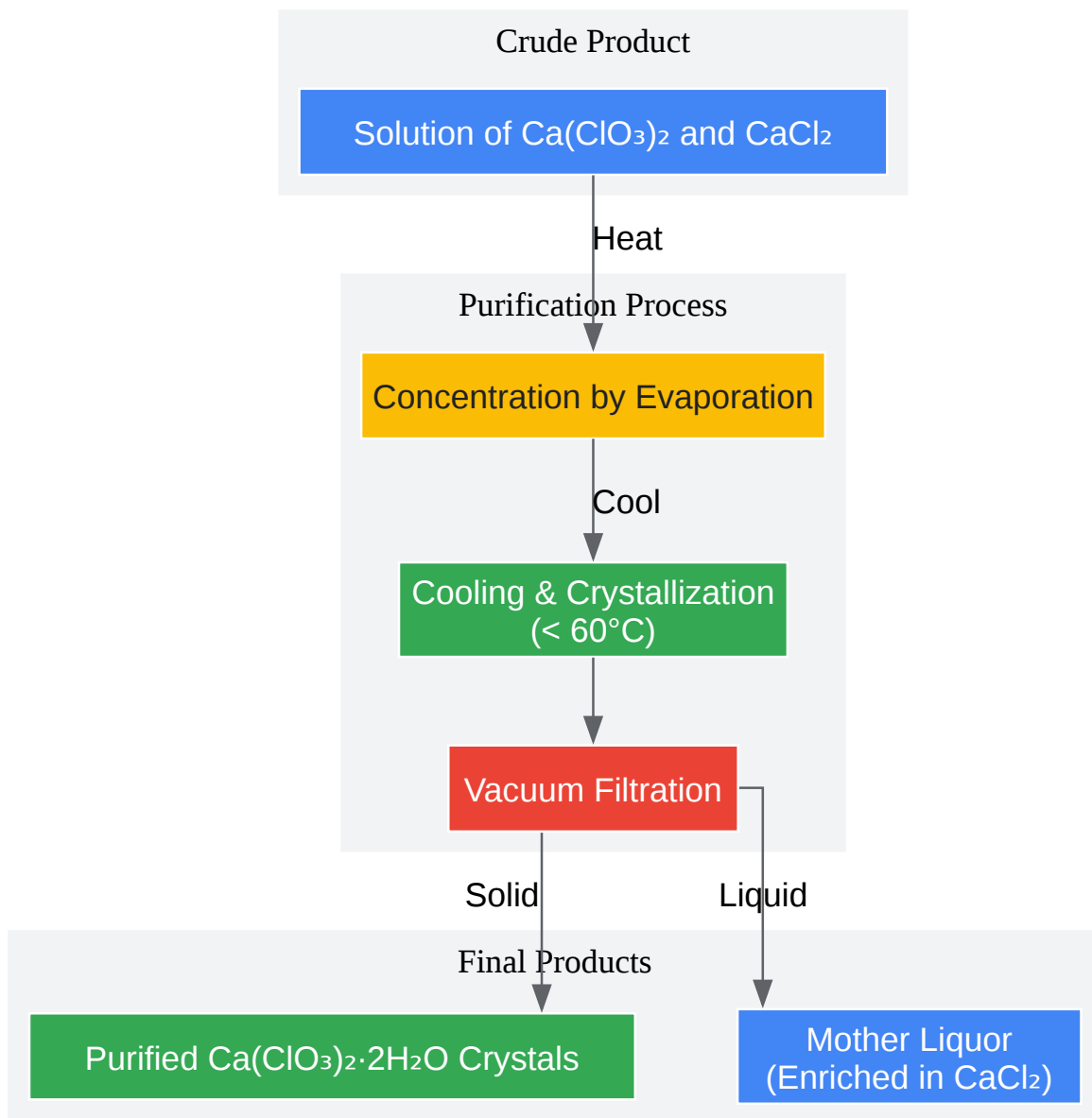
- Crude calcium chlorate (containing 4-6% calcium chloride)
- Distilled water
- Beakers
- Heating plate with magnetic stirrer
- Buchner funnel and filter paper
- Vacuum flask
- Cold water or ice bath

Procedure:

- **Dissolution:** In a beaker, dissolve the crude calcium chlorate crystals in a sufficient amount of distilled water to form a solution where the molecular ratio of calcium chloride to calcium chlorate is less than 1.^[2] Gentle heating and stirring can be applied to facilitate dissolution.
- **Concentration:** Heat the solution to evaporate a portion of the water, thereby concentrating the solution until it is saturated with respect to calcium chlorate at a temperature below 60°C.^[2]
- **Crystallization:** Slowly cool the saturated solution to induce the crystallization of **calcium chlorate dihydrate** ($\text{Ca}(\text{ClO}_3)_2 \cdot 2\text{H}_2\text{O}$).^[2] A cooling bath can be used to control the cooling rate. Slower cooling generally results in larger and purer crystals.
- **Filtration:** Separate the crystallized calcium chlorate from the mother liquor using vacuum filtration with a Buchner funnel.

- **Washing (Optional):** To further remove impurities, wash the crystals on the filter with a very small amount of ice-cold distilled water or a cold, saturated pure calcium chlorate solution. This helps to displace the mother liquor which contains a higher concentration of calcium chloride.
- **Drying:** Dry the purified calcium chlorate crystals. If the dihydrate was crystallized, be cautious with heating to avoid melting. For obtaining the anhydrous form, recrystallization should be performed at a temperature above 67°C.^[1]

Experimental Workflow



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- To cite this document: BenchChem. [removal of calcium chloride impurity from calcium chlorate synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159063#removal-of-calcium-chloride-impurity-from-calcium-chlorate-synthesis]

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